

Furanmethacrylate (FMA)-Based Composites: A Comparative Guide to Mechanical Properties

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Compound of Interest

Compound Name: Furfuryl methacrylate

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In the quest for sustainable and high-performance materials, furanmethacrylate (FMA)-based composites are emerging as a promising alternative to traditional petroleum-derived composites. This guide provides an objective comparison of the mechanical properties of FMA-based composites against their conventional counterparts, such as epoxy and vinyl ester composites, supported by experimental data and detailed methodologies.

Executive Summary

FMA-based composites, derived from renewable resources, offer a compelling combination of mechanical performance and environmental benefits. This guide demonstrates that while traditional composites like those based on epoxy and vinyl ester resins have long been the industry standard due to their well-characterized and robust mechanical properties, FMA-based composites present a viable and, in some aspects, superior alternative. This is particularly notable in applications where a balance of stiffness, strength, and sustainability is critical.

Data Presentation: A Comparative Analysis

The mechanical properties of FMA-based composites are benchmarked against traditional glass fiber-reinforced epoxy and vinyl ester composites. The following tables summarize the key performance indicators obtained from various studies.

Composite Material	Reinforcement	Tensile Strength (MPa)	Tensile Modulus (GPa)	Flexural Strength (MPa)	Flexural Modulus (GPa)
FMA-Based					
Furanic Acrylate with HDDA	Neat Resin	70 - 80	2.5 - 3.0	Data Not Available	Data Not Available
Furanic Methacrylate with HDDA	Neat Resin	60 - 70	2.0 - 2.5	Data Not Available	Data Not Available
Traditional Composites					
Glass Fiber/Epoxy	Woven Roving Mat (WRM) & Chopped Strand Mat (CSM)	181.6	9.46 - 25.48	110.497	Data Not Available
Glass Fiber/Vinyl Ester	Biaxial Fiberglass	76 - 98	Data Not Available	179 - 195	Data Not Available
Glass Fiber/Polyester	Woven Roving Mat (WRM) & Chopped Strand Mat (CSM)	~150	~8	~250	~7

Note: The data for FMA-based composites is for the neat resin with a traditional diluent (HDDA), as comprehensive data for fiber-reinforced FMA composites is not yet widely available. Direct comparison with fiber-reinforced traditional composites should be made with this in mind. The properties of composites are significantly influenced by the type and architecture of the reinforcement.

Experimental Protocols: Ensuring Reliable Data

The mechanical properties cited in this guide are determined using standardized testing methods to ensure accuracy and comparability. The primary methods employed are ASTM D3039 for tensile properties and ASTM D790 for flexural properties.

Tensile Testing: ASTM D3039

This test method determines the in-plane tensile properties of polymer matrix composite materials.

Specimen Preparation:

- Rectangular specimens with constant cross-section are prepared.
- For fiber-reinforced composites, the fiber orientation and layup are representative of the intended application.
- End tabs made of a material like fiberglass-reinforced epoxy are often bonded to the specimen ends to prevent gripping damage and ensure failure occurs in the gauge section.

Procedure:

- The specimen is securely mounted in the grips of a universal testing machine.
- A constant crosshead speed is applied to induce a uniform strain rate until the specimen fractures. The test is typically designed to produce failure within 1 to 10 minutes.^[1]
- Load and strain are continuously monitored and recorded. An extensometer or strain gauges are used for accurate strain measurement.
- The ultimate tensile strength, tensile modulus, and strain at failure are calculated from the resulting stress-strain curve.

Flexural Testing: ASTM D790 (Three-Point Bending Test)

This test method is used to determine the flexural strength and flexural modulus of rigid and semi-rigid plastics, including reinforced and unreinforced composites.

Specimen Preparation:

- Rectangular bar specimens are used. For molded plastics, typical dimensions are 12.7 mm wide, 3.2 mm thick, and 127 mm long.
- The support span is set to be 16 times the depth of the specimen.

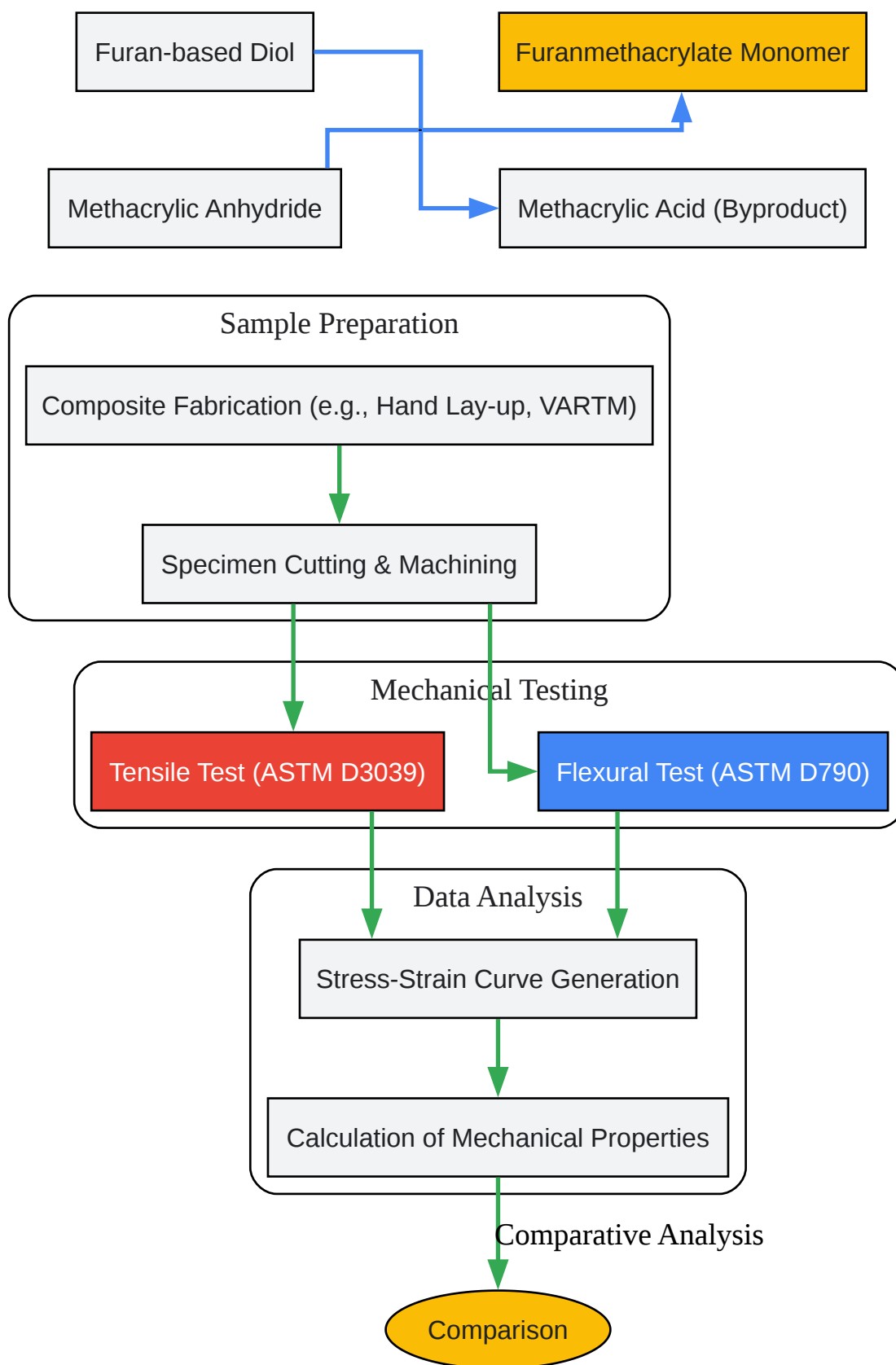
Procedure:

- The test specimen is placed on two supports.
- A load is applied to the center of the specimen by a loading nose, causing it to bend.
- The load and deflection are recorded until the specimen fractures or reaches a maximum strain of 5.0%.
- Flexural strength is calculated as the maximum stress in the outer fibers at the point of failure.
- Flexural modulus, a measure of stiffness in bending, is calculated from the slope of the stress-strain curve in the elastic region.

Mandatory Visualizations

Synthesis of Furanmethacrylate (FMA) Monomers

The synthesis of FMA monomers typically involves the reaction of a furan-based diol with methacrylic anhydride or a similar methacrylating agent. This process creates a monomer with reactive methacrylate groups that can be polymerized to form a thermoset resin.



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References

- 1. researchgate.net [researchgate.net]
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